

In-Depth Technical Guide: Safety and Handling of 4-Iodo-2-methoxynicotinaldehyde

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Compound of Interest

Compound Name: 4-Iodo-2-methoxynicotinaldehyde

CAS No.: 158669-26-2

Cat. No.: B116927

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **4-Iodo-2-methoxynicotinaldehyde** (CAS No. 158669-26-2), a key building block in medicinal chemistry and organic synthesis. Adherence to these guidelines is critical to ensure personnel safety and maintain the integrity of the compound.

Chemical Identification and Properties

4-Iodo-2-methoxynicotinaldehyde, also known as 4-Iodo-2-methoxypyridine-3-carboxaldehyde or 3-Formyl-4-iodo-2-methoxypyridine, is a white to yellow powder.^[1] It is a versatile intermediate used in the synthesis of pharmaceuticals, particularly novel anti-cancer agents, and in the development of materials for organic electronics.^[1]

Property	Value	Source
CAS Number	158669-26-2	[1][2]
Molecular Formula	C ₇ H ₆ INO ₂	[1][2]
Molecular Weight	263.03 g/mol	[1][2]
Appearance	White to yellow powder	[1]
Purity	≥ 98% (HPLC)	[1][3]
Boiling Point	328.3°C at 760 mmHg	[3]
Storage Temperature	2-8°C	[3]

Hazard Identification and Safety Data

This compound is classified as hazardous. The primary routes of exposure are inhalation, ingestion, and skin or eye contact. The toxicological properties have not been fully investigated, and it should be handled with care.

Hazard Classification	GHS Code	Signal Word	Description
Acute Toxicity, Oral	H302	Warning	Harmful if swallowed.
Skin Corrosion/Irritation	H315	Warning	Causes skin irritation.
Serious Eye Damage/Irritation	H319	Warning	Causes serious eye irritation.
Specific target organ toxicity, single exposure	H335	Warning	May cause respiratory irritation.

Precautionary Statements: P261, P305+P351+P338[3]

Safe Handling and Storage Protocols

Proper handling and storage are essential to mitigate risks and preserve the chemical's quality.

Aspect	Protocol
Personal Protective Equipment (PPE)	Wear chemical safety goggles (conforming to EN166 or OSHA 29 CFR 1910.133), impervious gloves, and a lab coat. If ventilation is inadequate or dust is generated, use a NIOSH/MSHA-approved respirator.
Engineering Controls	Handle only in a well-ventilated area, preferably within a chemical fume hood. Ensure eyewash stations and safety showers are readily accessible.
Handling Practices	Avoid breathing dust, fumes, or vapors. Avoid contact with skin, eyes, and clothing. Do not eat, drink, or smoke in the handling area. Wash hands thoroughly after handling. Keep away from incompatible materials.
Storage Conditions	Store in a tightly closed container in a dry, cool (2-8°C), and well-ventilated place.[3] Keep in the dark and under an inert atmosphere (e.g., nitrogen) to protect from light and air.[3]
Incompatible Materials	Strong oxidizing agents, strong bases.

Emergency and First Aid Procedures

Exposure Route	First Aid Measures
Eye Contact	Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash skin with plenty of soap and water. If skin irritation occurs, get medical advice/attention.
Inhalation	Move the person to fresh air and keep comfortable for breathing. Call a POISON CENTER or doctor if you feel unwell.
Ingestion	Rinse mouth. Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.
Fire	Use water spray, carbon dioxide (CO ₂), dry chemical, or alcohol-resistant foam to extinguish. Wear a self-contained breathing apparatus (SCBA) and full protective gear.
Accidental Release	Ensure adequate ventilation and wear appropriate PPE. Avoid dust formation. Sweep up the material and place it in a suitable, closed container for disposal. Do not let the product enter drains.

Experimental Protocols

Due to its reactivity, **4-Iodo-2-methoxynicotinaldehyde** is a valuable reagent. Below is a representative, cited experimental protocol for a reaction involving a similar pyridine aldehyde, illustrating the handling procedures required.

Cited Experiment: Synthesis involving a Pyridine Aldehyde Intermediate

This procedure describes the preparation of a related compound, which involves steps and precautions applicable to handling **4-Iodo-2-methoxynicotinaldehyde**.

Objective: To perform a nucleophilic addition to a pyridine aldehyde.

Materials:

- 4-iodo-2-methoxy-6-(trimethylsilyl)-3-pyridinecarboxaldehyde (a related starting material)
- Sodium borohydride (NaBH_4)
- Ethanol (EtOH)
- Brine solution
- Diethyl ether (Et_2O)
- Magnesium sulfate (MgSO_4)

Equipment:

- Round-bottom flask
- Magnetic stirrer and stir bar
- Ice bath
- Separatory funnel
- Rotary evaporator

Methodology:

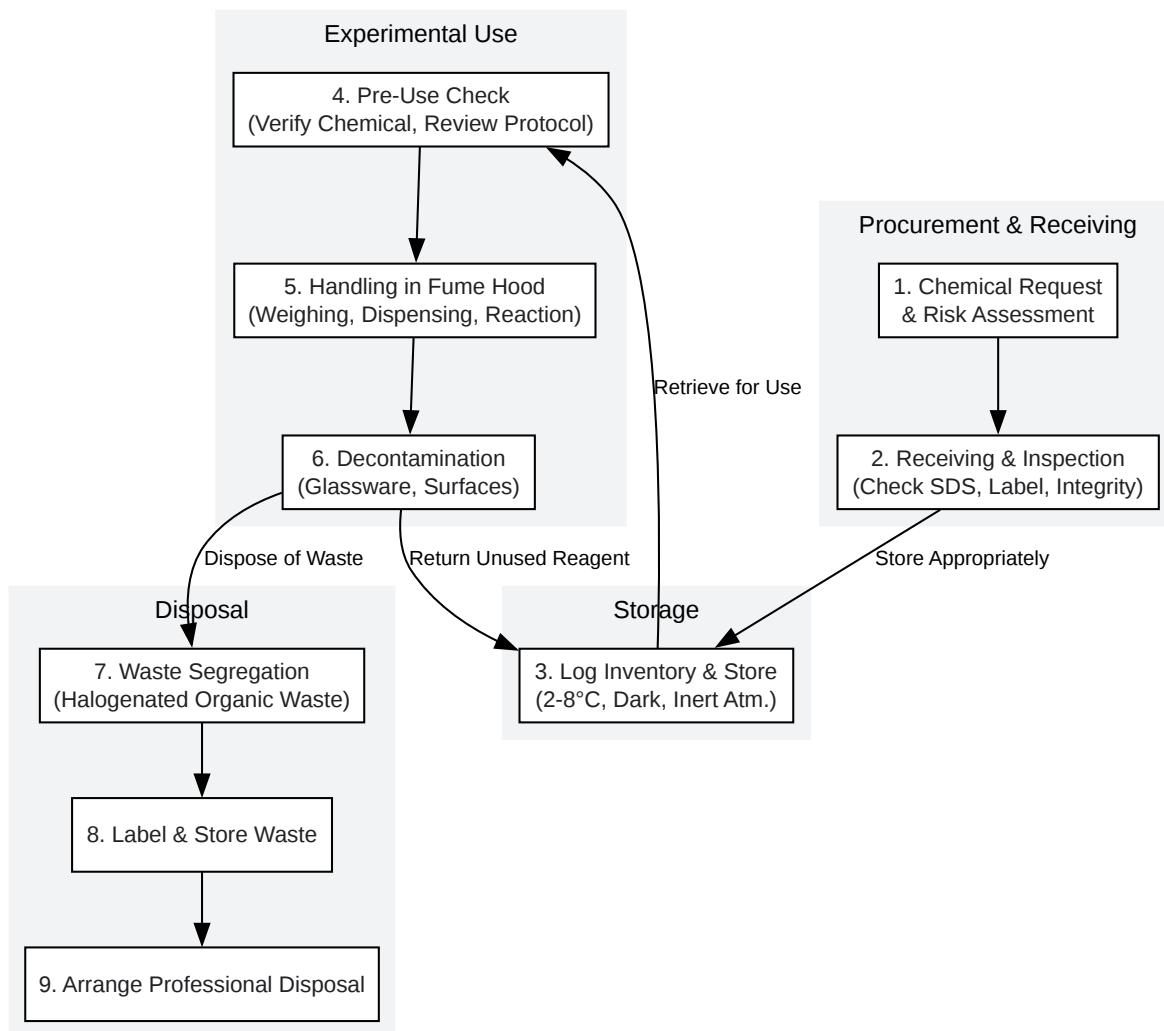
- Reaction Setup: A solution of the pyridinecarboxaldehyde (94.9 mmol) in ethanol (50 mL) is prepared.
- Reagent Preparation: In a separate flask, a solution of sodium borohydride (26.4 mmol) in ethanol (100 mL) is prepared and cooled to -40°C in a cooling bath.

- **Reaction Execution:** The aldehyde solution is added slowly to the cooled NaBH_4 solution. The reaction mixture is stirred for 1 hour at this temperature.
- **Work-up:** The reaction is carefully quenched by the slow addition of brine. The mixture is then transferred to a separatory funnel and extracted three times with diethyl ether.
- **Purification:** The combined organic extracts are dried over anhydrous magnesium sulfate (MgSO_4), filtered, and the solvent is removed under reduced pressure using a rotary evaporator to yield the product.

Visualized Workflows and Relationships

Diagram 1: Standard Chemical Handling Workflow

The following diagram illustrates the lifecycle of a chemical reagent within a laboratory setting, emphasizing key safety and control points.

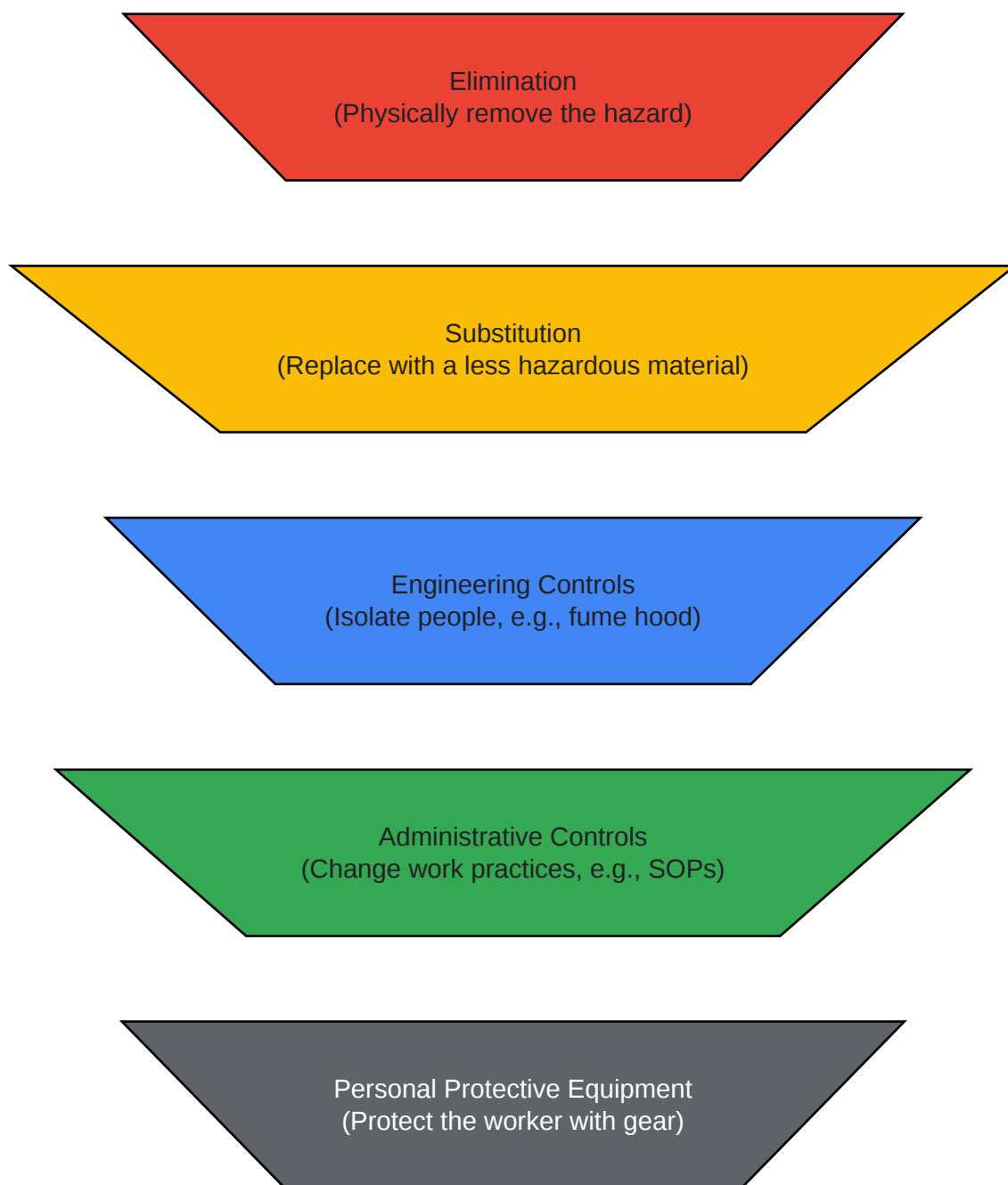


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Caption: Standard workflow for handling chemical reagents in a laboratory.

Diagram 2: Hierarchy of Controls for Chemical Safety

This diagram illustrates the preferred order of control measures to reduce exposure to chemical hazards, from most to least effective.



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Caption: The hierarchy of controls for mitigating chemical hazards.

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